

An In-depth Technical Guide to Azido-PEG-Amine Linkers

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Compound of Interest

Compound Name: Azido-PEG1-amine

Cat. No.: B1666421

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Introduction

The term "**Azido-PEG1-amine**" is a non-standard chemical name that generally refers to a class of heterobifunctional crosslinkers. These molecules are essential tools in chemical biology, drug development, and materials science. They feature an azide group ($-N_3$) at one end and a primary amine group ($-NH_2$) at the other, separated by a polyethylene glycol (PEG) spacer. The azide allows for "click chemistry" reactions, while the amine enables conventional amide bond formation.

This guide clarifies the chemical identity of molecules that fall under this general name and provides a technical overview of their properties, synthesis, and applications. Given the ambiguity of "PEG1," this document will focus on two common and relevant structures:

- 2-[2-(2-Azidoethoxy)ethoxy]ethanamine: A linker with two ethylene glycol units, often referred to in commercial literature as Azido-PEG2-Amine. This molecule is a prime example of the utility of short-chain PEG linkers.
- 3-Azidopropan-1-amine: A non-PEG linker that contains the core azide and amine functional groups separated by a simple alkyl chain. It is included here as a fundamental structure in this class of reagents.

These linkers are widely used to conjugate molecules, such as attaching drugs to antibodies to form Antibody-Drug Conjugates (ADCs), linking imaging agents to targeting ligands, or functionalizing surfaces.^{[1][2][3]}

Core Compound Profile: 2-[2-(2-Azidoethoxy)ethoxy]ethanamine

This molecule is a versatile bifunctional crosslinker featuring an amine group and an azide group connected by a two-unit PEG chain.^[4] The PEG spacer enhances water solubility and can reduce aggregation of the conjugated biomolecules.^{[3][5]}

Chemical Structure and Properties

The structure consists of an amino group, two repeating ethoxy units, and a terminal azide.

Table 1: Chemical Identifiers and Properties of 2-[2-(2-Azidoethoxy)ethoxy]ethanamine

Property	Value
IUPAC Name	2-[2-(2-Azidoethoxy)ethoxy]ethanamine
Synonyms	Azido-PEG2-Amine, N3-PEG2-CH2CH2NH2, 8-Azido-3,6-dioxaoctan-1-amine ^[6]
CAS Number	166388-57-4 ^[6]
Molecular Formula	C ₆ H ₁₄ N ₄ O ₂ ^[6]
Molecular Weight	174.20 g/mol ^[6]
Appearance	Colorless to light yellow oil ^[4]
Solubility	Soluble in Water, DMSO, DMF, DCM ^{[4][7]}
Storage Conditions	-20°C, protect from light ^[4]

Experimental Protocol: Synthesis

The synthesis of 2-[2-(2-azidoethoxy)ethoxy]ethanamine can be performed in a multi-step process starting from 2-[2-(2-hydroxyethoxy)ethoxy]ethyl chloride.^{[8][9][10]}

Step 1: Azidation of the Starting Alcohol

- Dissolve 2-[2-(2-Hydroxyethoxy)ethoxy]ethyl chloride (e.g., 15 g, 88.9 mmol), sodium iodide (NaI, 4.06 g, 27.1 mmol), and sodium azide (NaN_3 , 45.3 mg, 697 mmol) in distilled water (90 mL).[\[10\]](#)
- Stir the solution at 50°C for 48 hours.[\[10\]](#)
- After cooling, extract the reaction mixture three times with ethyl acetate.[\[10\]](#)
- Combine the organic layers, dry over anhydrous Na_2SO_4 , and evaporate the solvent under reduced pressure to yield 2-[2-(2-azidoethoxy)ethoxy]ethanol as a yellow oil.[\[10\]](#)

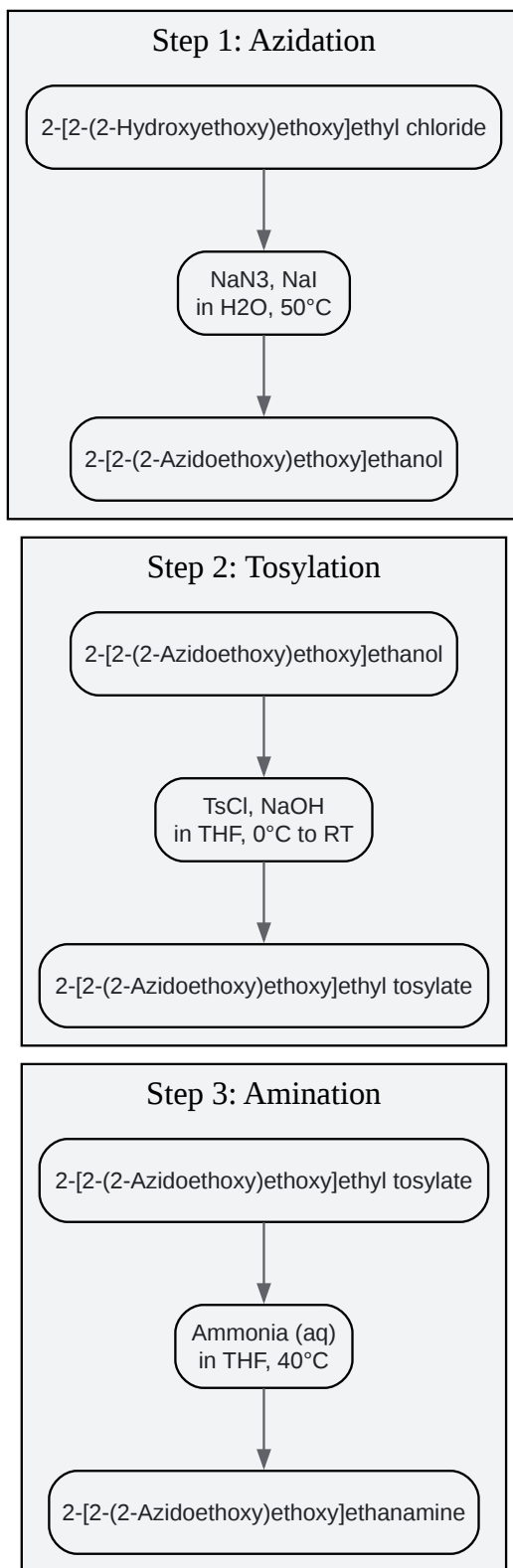
Step 2: Tosylation of the Alcohol

- Dissolve the product from Step 1 (e.g., 8 g, 45.7 mmol) in tetrahydrofuran (THF, 22.4 mL) and cool the solution to 0°C.[\[10\]](#)
- Add 6 M sodium hydroxide (NaOH, 20.8 mL) followed by p-toluenesulfonyl chloride (TsCl, 13.1 g, 68.6 mmol).[\[10\]](#)
- Stir the reaction mixture for 1 hour at room temperature under a nitrogen atmosphere.[\[10\]](#)
- Extract the solution four times with diethyl ether.[\[8\]](#)
- Wash the combined organic layer with 1 M NaOH, dry, and evaporate the solvent to obtain 2-[2-(2-azidoethoxy)ethoxy]ethyl tosylate.[\[8\]](#)[\[10\]](#)

Step 3: Amination of the Tosylate

- Dissolve the tosylate from Step 2 (e.g., 8 g, 24.3 mmol) in THF (95.9 mL).[\[8\]](#)
- Add a 28% ammonia solution (14.8 mL, 365 mmol).[\[8\]](#)
- Stir the reaction mixture at 40°C for 96 hours.[\[8\]](#)
- Add distilled water (50 mL) and wash the mixture with diethyl ether.[\[8\]](#)
- Extract the aqueous layer with dichloromethane.[\[8\]](#)

- Dry the combined dichloromethane layers over Na_2SO_4 and evaporate the solvent to obtain the final product, 2-[2-(2-azidoethoxy)ethoxy]ethanamine, as a yellow oil.[8]



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Synthesis workflow for 2-[2-(2-Azidoethoxy)ethoxy]ethanamine.

Alternative Compound Profile: 3-Azidopropan-1-amine

This compound is a simple, water-soluble crosslinker with an azide and an amine group separated by a three-carbon alkyl chain.[11] It is used when a short, non-PEG spacer is desired.

Chemical Structure and Properties

Table 2: Chemical Identifiers and Properties of 3-Azidopropan-1-amine

Property	Value
IUPAC Name	3-Azidopropan-1-amine[12]
Synonyms	3-Azidopropylamine, 1-Amino-3-azidopropane[12]
CAS Number	88192-19-2[12]
Molecular Formula	C ₃ H ₈ N ₄ [12]
Molecular Weight	100.12 g/mol [12]
Appearance	Liquid[13]
Density	1.020 g/mL at 25°C[13]
Boiling Point	50°C at 15 mmHg[11]
Solubility	Soluble in DMSO, DMF, DCM, Chloroform, THF, and Water[7][11]
Storage Conditions	-20°C[13]

Key Experimental Protocols and Applications

Azido-PEG-amine linkers are primarily used in bioconjugation via two orthogonal reactions: amide coupling at the amine terminus and click chemistry at the azide terminus.

Protocol: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The azide group reacts with a terminal alkyne in the presence of a copper(I) catalyst to form a stable triazole linkage. This "click" reaction is highly efficient and bioorthogonal.[\[14\]](#)[\[15\]](#)

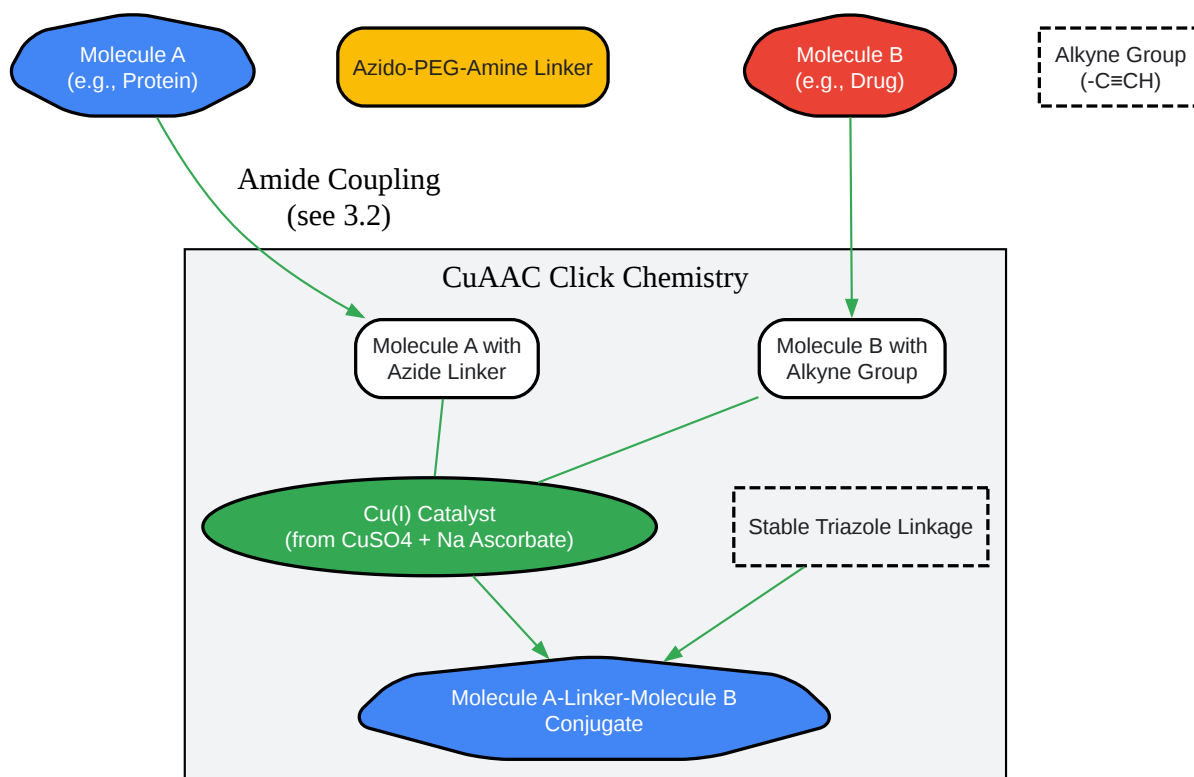
Materials:

- Azide-functionalized molecule (e.g., Azido-PEG-amine linker attached to a protein).
- Alkyne-functionalized molecule (e.g., a small molecule drug with an alkyne handle).
- Copper(II) sulfate (CuSO_4) stock solution (e.g., 20 mM in water).[\[14\]](#)
- Ligand stock solution (e.g., THPTA, 100 mM in water).[\[14\]](#)
- Reducing agent stock solution (e.g., Sodium Ascorbate, 300 mM in water, freshly prepared).
[\[14\]](#)
- Phosphate-buffered saline (PBS).

Procedure:

- Prepare the reaction mixture by adding the azide- and alkyne-containing molecules to a microcentrifuge tube in PBS.
- Add the THPTA ligand solution to the tube, followed by the CuSO_4 solution, and mix briefly.
[\[14\]](#)
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.[\[14\]](#)
- Vortex the mixture gently. Protect the reaction from light and incubate at room temperature for 30-60 minutes.[\[14\]](#)

- The resulting conjugate can be purified by standard methods such as size-exclusion chromatography (SEC) or dialysis.



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Workflow for bioconjugation using CuAAC click chemistry.

Protocol: Amine Coupling to Carboxylic Acids (via NHS Ester)

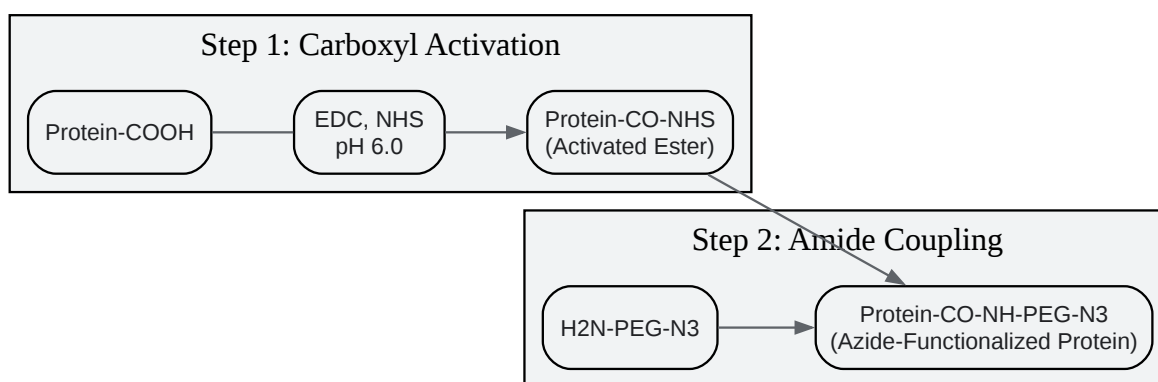
The primary amine of the linker readily reacts with activated carboxylic acids, such as N-hydroxysuccinimide (NHS) esters, to form a stable amide bond. This is a common method for labeling proteins at their lysine residues or C-terminus.

Materials:

- Molecule with a carboxylic acid group (e.g., a protein).
- N-Hydroxysuccinimide (NHS).
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).
- Azido-PEG-Amine linker.
- Activation Buffer (e.g., MES buffer, pH 6.0).
- Coupling Buffer (e.g., PBS, pH 7.4).

Procedure:

- Activation: Dissolve the carboxyl-containing molecule in Activation Buffer. Add EDC and NHS to activate the carboxylic acid groups, forming an NHS ester. Incubate for 15-30 minutes at room temperature.
- Coupling: Add the Azido-PEG-Amine linker to the activated molecule solution. Adjust the pH to 7.4 with Coupling Buffer if necessary.
- Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C.
- Quench the reaction by adding a small molecule amine (e.g., Tris or hydroxylamine).
- Purify the resulting azide-functionalized molecule using dialysis or desalting columns to remove excess linker and reagents.



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Amide bond formation via an activated NHS ester intermediate.

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